

Relative activity of different triclopyr formulations on target species

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Compound of Interest

Compound Name: *Triclopyr*

Cat. No.: *B129103*

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A Comparative Guide to the Relative Activity of Different **Triclopyr** Formulations

This guide provides an objective comparison of the performance of four different **triclopyr** herbicide formulations on various target plant species, supported by experimental data. The information is intended for researchers, scientists, and professionals in drug development and vegetation management.

Overview of Triclopyr and its Formulations

Triclopyr is a selective, systemic herbicide used to control woody and herbaceous broadleaf plants.^{[1][2]} It functions as a synthetic auxin, mimicking the plant growth hormone indole-3-acetic acid (IAA), which leads to uncontrolled and disorganized plant growth and ultimately, plant death.^{[1][2][3]} **Triclopyr** is available in several formulations, with the most common being the triethylamine (TEA) salt and the butoxyethyl ester. More recent formulations include a pyridinyloxyacetic acid and a choline salt. These formulations differ in their chemical properties, which can affect their absorption, translocation, and overall herbicidal activity on different plant species.

Comparative Efficacy Data

A greenhouse study was conducted to determine the relative activity of four **triclopyr** formulations: triethylamine salt (amine), butoxyethyl ester (ester), pyridinyloxyacetic acid (acid), and choline salt (choline). The effective dose that caused a 50% reduction in plant growth

(ED50) was determined for each formulation on four different plant species: soybean, tomato, sunflower, and cotton.

Table 1: ED50 Values (g ae ha⁻¹) of Four **Triclopyr** Formulations on Four Plant Species

Formulation	Soybean	Tomato	Sunflower	Cotton
Amine	22.56	22.87	60.39	>1121
Ester	45.91	38.27	78.53	>1121
Acid	48.71	45.72	78.53	>1121
Choline	20.95	38.27	78.53	>1121

Source: Weed Technology, 2017

Key Findings from the Study:

- Soybean: The amine and choline salt formulations were the most active, with ED50 values approximately 50% lower than the ester and acid formulations.
- Tomato: The amine salt formulation was the most active, with an ED50 value approximately 40% lower than the ester and choline formulations and 50% lower than the acid formulation.
- Sunflower: The amine salt formulation was the most active, with an ED50 value approximately 23% lower than the other three formulations.
- Cotton: Cotton was the most tolerant species, and no significant differences were observed between the four formulations.

These results indicate that the biological activity of **triclopyr** can be significantly influenced by its formulation and the target plant species.

Experimental Protocols

The following is a detailed methodology for the key greenhouse experiment comparing the four **triclopyr** formulations.

3.1. Plant Culture

- Species: Soybean (*Glycine max*), tomato (*Solanum lycopersicum*), sunflower (*Helianthus annuus*), and cotton (*Gossypium hirsutum*) were grown in a greenhouse.
- Growing Conditions: Plants were grown in a commercial potting medium in 10 cm pots. The greenhouse was maintained at a temperature of 28/22°C (day/night) with a 14-hour photoperiod. Plants were watered and fertilized as needed to ensure optimal growth.

3.2. Herbicide Application

- Formulations Tested: **Triclopyr** triethylamine salt, **triclopyr** butoxyethyl ester, **triclopyr** pyridinyloxyacetic acid, and **triclopyr** choline salt.
- Application Rates: The herbicides were applied at rates ranging from 17 to 1,121 g of acid equivalent (ae) per hectare (g ae ha⁻¹). A non-treated control was included for comparison.
- Application Method: Herbicides were applied as a foliar spray using a pressurized cabinet sprayer calibrated to deliver a specific volume of solution.
- Plant Stage: Treatments were applied when the plants were at the 2- to 3-leaf stage.

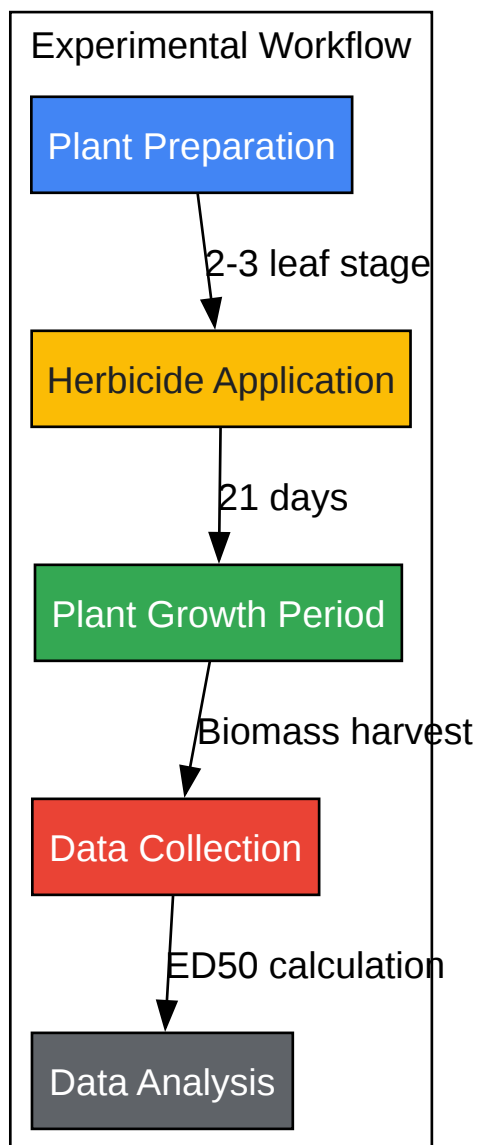
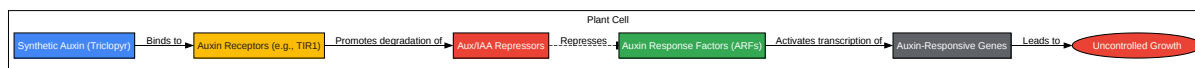
3.3. Data Collection and Analysis

- Evaluation: Plant biomass was harvested 21 days after treatment. The fresh weight of the above-ground portion of each plant was recorded.
- Statistical Analysis: The data were subjected to dose-response analysis to determine the ED50 values for each herbicide formulation on each plant species.

Visualizations

4.1. Signaling Pathway

Triclopyr acts as a synthetic auxin. The simplified signaling pathway for synthetic auxin herbicides is depicted below.



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